

Essential Safety and Logistical Information for Handling Manoyl Oxide

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Compound of Interest

Compound Name: Manoyl oxide

CAS No.: 27642-41-7

Cat. No.: B15571580

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For researchers, scientists, and drug development professionals, the safe and efficient handling of chemical compounds is paramount. This document provides essential, immediate safety and logistical information for **Manoyl oxide** (CAS No. 596-84-9), a labdane diterpenoid and a biosynthetic precursor to forskolin. While **Manoyl oxide** is not currently classified as a hazardous substance under the Globally Harmonized System (GHS), its toxicological properties have not been extensively studied.^[1] Therefore, it is prudent to handle it with standard laboratory precautions for non-volatile organic compounds.

Physical & Chemical Properties

A summary of the known quantitative data for **Manoyl oxide** is presented below. This information is critical for logistical planning, including storage and experimental setup.

Property	Value	Source
Molecular Formula	C ₂₀ H ₃₄ O	[2]
Molecular Weight	290.48 g/mol	[3]
CAS Number	596-84-9	[2][3]
Boiling Point	338.00 to 339.00 °C @ 760.00 mm Hg	[1][4]
Flash Point	155.00 °C (311.00 °F)	[1][4]
Vapor Pressure	0.000190 mmHg @ 25.00 °C (estimated)	[1][4]
Water Solubility	0.04131 mg/L @ 25 °C (estimated, practically insoluble)	[1][5]
logP (o/w)	6.887 (estimated)	[1]

Operational Plan: Handling and Disposal

This procedural guidance outlines the step-by-step process for the safe handling and disposal of **Manoyl oxide** in a laboratory setting.

Personal Protective Equipment (PPE)

Given the unclassified nature of **Manoyl oxide**, standard laboratory PPE is required to minimize exposure.

- Hand Protection: Chemical-resistant gloves (e.g., nitrile) should be worn.[6]
- Eye Protection: Safety glasses with side shields or goggles are mandatory.[6]
- Body Protection: A standard laboratory coat should be worn at all times.[6]
- Respiratory Protection: Not generally required for handling small quantities in a well-ventilated area due to its low volatility. If aerosols may be generated or if working with larger

quantities, a risk assessment should be performed to determine if respiratory protection is needed.

Step-by-Step Handling Protocol

- Preparation:
 - Ensure the work area, typically a laboratory bench or a fume hood, is clean and uncluttered.
 - Assemble all necessary equipment (spatulas, weighing paper, glassware, solvent) before handling the compound.
 - Confirm that an appropriate spill kit for non-hazardous organic materials is readily available.
- Weighing and Transfer:
 - **Manoyl oxide** is typically a solid or an oil. Handle with care to avoid generating dust or aerosols.
 - Use a spatula to transfer the desired amount from the storage container to a tared weigh boat or directly into a vessel.
 - If dissolving, add the solvent to the vessel containing the **Manoyl oxide**. Given its low water solubility, organic solvents such as ethanol or DMSO are appropriate.^[1]
- Experimental Use:
 - Conduct all procedures in a well-ventilated laboratory.
 - Avoid direct contact with skin and eyes.
 - Keep containers of **Manoyl oxide** closed when not in use.
- Post-Handling:
 - Clean any contaminated surfaces with an appropriate solvent and then soap and water.

- Wash hands thoroughly after handling the compound, even if gloves were worn.

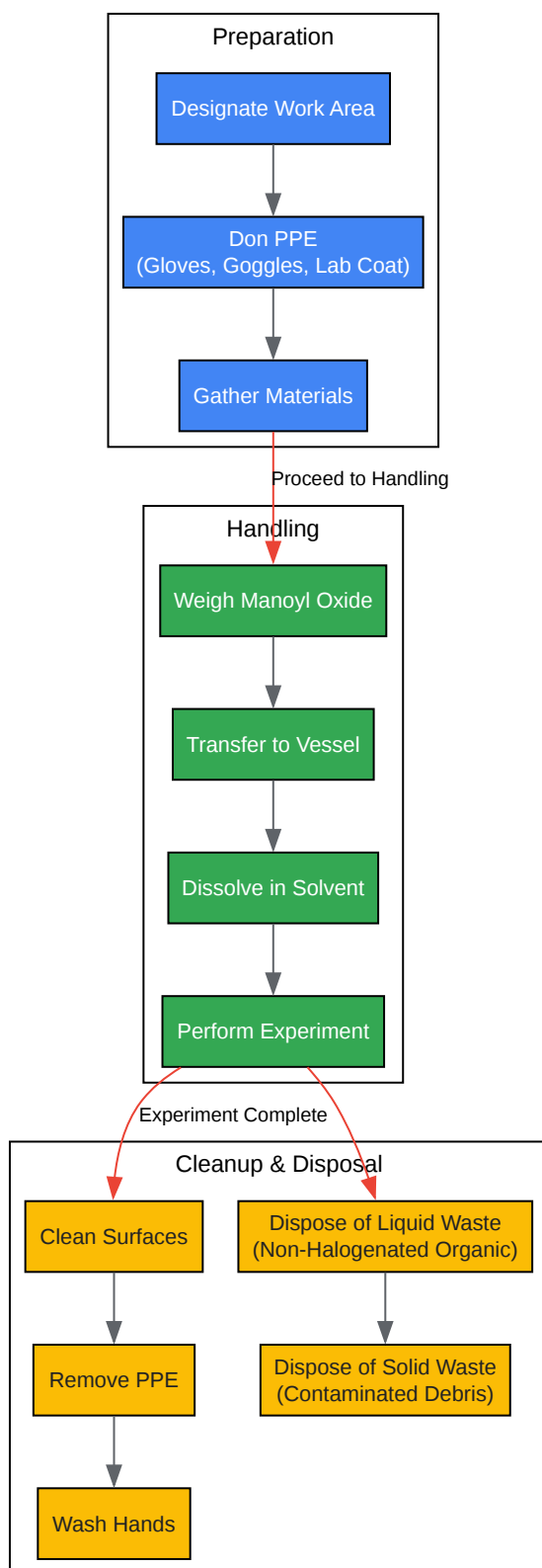
Disposal Plan

As **Manoyl oxide** is a non-hazardous organic compound with very low water solubility, specific disposal procedures should be followed to minimize environmental impact.

- Chemical Waste:
 - Dispose of waste **Manoyl oxide** and solutions in a designated, labeled hazardous waste container for non-halogenated organic waste.[\[7\]](#)[\[8\]](#) Do not pour down the drain.[\[7\]](#)[\[9\]](#)
 - Given its practical insolubility in water, aqueous waste should not be contaminated with **Manoyl oxide**.[\[5\]](#)
- Contaminated Materials:
 - Dispose of gloves, weigh boats, and other contaminated disposable materials in a designated solid waste container for chemically contaminated lab debris.[\[7\]](#)
- Empty Containers:
 - Rinse the empty container with a suitable organic solvent (e.g., ethanol or acetone).
 - Dispose of the rinsate in the non-halogenated organic waste stream.
 - Once triple-rinsed, the container can often be disposed of as regular laboratory glassware, but institutional policies should be confirmed.[\[9\]](#)

Experimental Workflow

The following diagram illustrates the logical workflow for the safe handling of **Manoyl oxide**, from initial preparation to final disposal.



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Caption: Workflow for the safe handling of **Manoyl oxide**.

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